

# An In-depth Technical Guide to Nonyl Acrylate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Nonyl acrylate*

CAS No.: 2664-55-3

Cat. No.: B1596182

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **nonyl acrylate**. It delves into its chemical identity, physicochemical properties, synthesis, polymerization, and applications, providing field-proven insights and detailed experimental protocols.

## Introduction and Nomenclature

**Nonyl acrylate** is an organic compound belonging to the acrylate ester family. It is a valuable monomer used in the synthesis of various polymers. While the term "**nonyl acrylate**" can refer to several isomers depending on the structure of the nine-carbon alkyl (nonyl) group, this guide will primarily focus on the linear isomer, **n-nonyl acrylate**, which is the most common and widely referenced form.

The International Union of Pure and Applied Chemistry (IUPAC) name for **n-nonyl acrylate** is nonyl prop-2-enoate[1]. This name systematically describes its structure: a nine-carbon straight-chain alkyl group (nonyl) attached to an acrylate (prop-2-enoate) moiety. It is a colorless liquid with a characteristic fruity odor[2].

## Physicochemical Properties

Understanding the physicochemical properties of **nonyl acrylate** is critical for its handling, storage, and application in experimental design. The key properties are summarized in the table below.

Property	Value	Source
IUPAC Name	nonyl prop-2-enoate	PubChem[1]
CAS Number	2664-55-3	NIST[3], PubChem[1]
Molecular Formula	C12H22O2	NIST[3], PubChem[1]
Molecular Weight	198.30 g/mol	PubChem[1]
Appearance	Colorless liquid	LookChem[2]
Boiling Point	55 °C at 0.4 mm Hg	LookChem[2]
Melting Point	-34 °C	LookChem[2]
Density	0.875 g/mL at 25 °C	LookChem[2]
Refractive Index (n <sub>20</sub> /D)	1.437	LookChem[2]
Flash Point	193 °F (89.4 °C)	LookChem[2]

## Synthesis of Nonyl Acrylate

The most common and industrially significant method for synthesizing **nonyl acrylate** is the Fischer esterification of acrylic acid with nonan-1-ol (n-nonyl alcohol), using a strong acid as a catalyst.[4][5][6]

## Causality of Experimental Choices

- **Reactants:** Acrylic acid provides the acrylate backbone, while nonan-1-ol provides the nonyl ester group.
- **Catalyst:** A strong acid, such as sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or p-toluenesulfonic acid (p-TsOH), is required to protonate the carbonyl oxygen of the acrylic acid.[5][7] This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the alcohol.[7][8]

- **Equilibrium Shift:** The Fischer esterification is a reversible reaction.[6][9] To drive the reaction towards the product (**nonyl acrylate**), Le Châtelier's principle is applied. This is typically achieved by either using a large excess of the alcohol reactant or by removing water as it is formed, often through azeotropic distillation using a Dean-Stark apparatus.[5][8][9]

## Reaction Mechanism Diagram

The following diagram illustrates the acid-catalyzed Fischer esterification mechanism for the synthesis of **nonyl acrylate**.



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Caption: Mechanism of Fischer Esterification for **Nonyl Acrylate** Synthesis.

## Step-by-Step Experimental Protocol

- **Setup:** Assemble a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus.
- **Charging Reactants:** Charge the flask with acrylic acid (1.0 eq), nonan-1-ol (1.2-1.5 eq to help shift the equilibrium), a suitable solvent for azeotropic distillation (e.g., toluene), and a catalytic amount of p-toluenesulfonic acid (0.01-0.05 eq).
- **Inhibitor:** Add a small amount of a polymerization inhibitor (e.g., hydroquinone monomethyl ether, MEHQ) to prevent the acrylic acid from polymerizing at elevated temperatures.[10]
- **Reaction:** Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap. Continue the reaction until no more water is collected, indicating completion.
- **Workup:** Cool the reaction mixture. Neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution). Wash the organic layer with water and then with brine.

- Purification: Dry the organic layer over an anhydrous salt (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filter, and remove the solvent under reduced pressure. The crude product can be further purified by vacuum distillation to yield pure **nonyl acrylate**.

## Polymerization and Applications

**Nonyl acrylate** readily undergoes polymerization, a property that is central to its industrial utility.<sup>[2]</sup> The resulting polymer, poly(**nonyl acrylate**), possesses desirable properties such as flexibility and strong adhesion.<sup>[11]</sup>

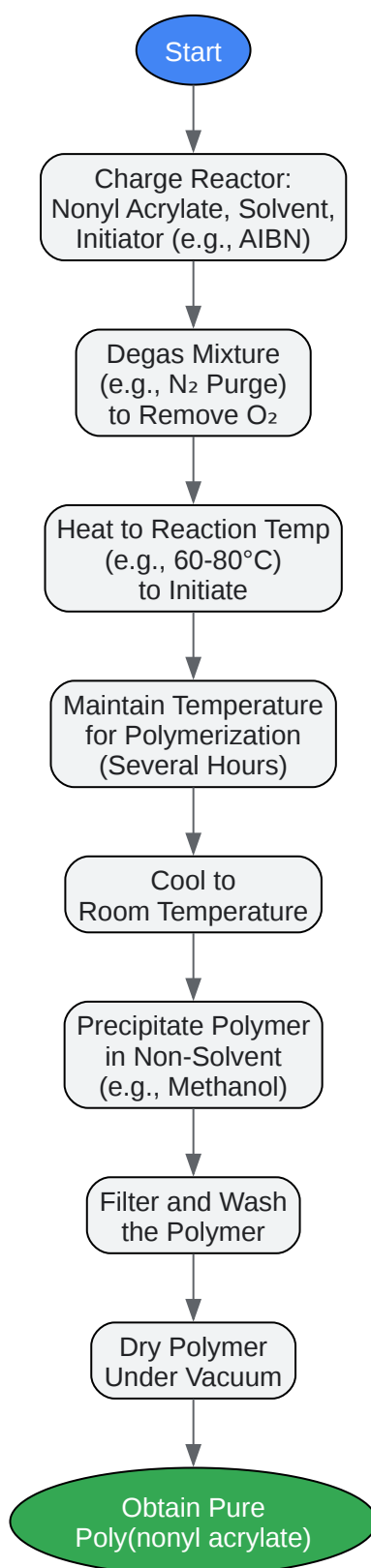
### Free-Radical Polymerization

The most common method for polymerizing acrylate monomers is free-radical polymerization.<sup>[12]</sup> This chain-growth process involves three key stages: initiation, propagation, and termination.<sup>[12]</sup>

- Initiation: A free-radical initiator (e.g., benzoyl peroxide or AIBN) is thermally or photochemically decomposed to generate initial radicals. These radicals add to the double bond of a **nonyl acrylate** monomer, creating a new monomer-radical.<sup>[12]</sup>
- Propagation: The monomer-radical rapidly adds to other monomer molecules, extending the polymer chain. This step is the primary chain-building phase.
- Termination: The growth of polymer chains is halted through mechanisms like combination or disproportionation, where two radical chains react with each other.

The polymerization rate and the molecular weight of the resulting polymer are influenced by factors such as monomer concentration, initiator concentration, and temperature.<sup>[13]</sup>

## Polymerization Workflow Diagram



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Caption: Workflow for Free-Radical Solution Polymerization of **Nonyl Acrylate**.

## Applications

The polymer, poly(**nonyl acrylate**), and copolymers containing **nonyl acrylate** are utilized in a variety of applications due to their adhesive properties and durability.<sup>[2][11]</sup>

- **Coatings:** It is a key component in manufacturing durable coatings, providing excellent surface protection.<sup>[2]</sup>
- **Adhesives:** It is used in pressure-sensitive adhesives and other adhesive formulations, offering strong and flexible bonding.<sup>[2][11]</sup>
- **Sealants:** The polymer's flexibility and durability make it suitable for producing high-performance sealants.<sup>[2][11]</sup>
- **Resins and Plastics:** As a monomer, it contributes to the formation of strong and durable plastics and elastomers.<sup>[2]</sup>

## Safety and Handling

**Nonyl acrylate** requires careful handling due to its potential health and environmental hazards.<sup>[2]</sup>

- **Hazards:** It is harmful if swallowed and causes skin and serious eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup> Furthermore, it is very toxic to aquatic life.<sup>[1]</sup>
- **Precautions:** Use in a well-ventilated area with appropriate personal protective equipment (PPE), including gloves and safety glasses.<sup>[14]</sup> Avoid contact with skin, eyes, and clothing.<sup>[14][15]</sup>
- **Storage:** Store in a cool, dry, well-ventilated place away from heat and direct sunlight.<sup>[14]</sup> The presence of a polymerization inhibitor is crucial for stability, and it is only effective in the presence of oxygen.<sup>[10][14]</sup> Keep containers tightly closed.<sup>[15]</sup>

## Conclusion

Nonyl prop-2-enoate, or **nonyl acrylate**, is a versatile monomer with significant industrial importance. Its synthesis via Fischer esterification is a well-established, scalable process. Through free-radical polymerization, it forms poly(**nonyl acrylate**), a polymer whose adhesive

and flexible properties are leveraged in a wide array of applications, including high-performance coatings, adhesives, and sealants. A thorough understanding of its chemical properties, synthesis, and polymerization behavior, coupled with stringent safety protocols, is essential for its effective and safe utilization in research and industrial settings.

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